

## Z164597606 solubility and stability data

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### Compound of Interest

Compound Name: Z164597606

Cat. No.: B15139258

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An in-depth technical guide on the solubility and stability of a specific chemical compound, such as one designated "**Z164597606**," requires access to specific experimental data that does not appear to be publicly available. Searches for "**Z164597606**" did not yield specific data on its solubility or stability. The identifier appears to be linked to a tris(perfluorophenyl)-zincate complex, denoted as  $[\text{Zn}(\text{C}_6\text{F}_5)_3]^-$ . However, detailed experimental results for this specific compound's solubility and stability are not provided in the available public information.

Without experimental data, it is not possible to provide a quantitative technical guide. A comprehensive guide would typically include the following sections, which are currently unavailable for **Z164597606**:

## Solubility Data

A crucial aspect of drug development and chemical research is understanding a compound's solubility in various solvents. This data is typically presented in a tabular format.

Table 1: Hypothetical Solubility of **Z164597606** in Various Solvents

| Solvent | Temperature (°C) | Solubility (mg/mL) | Method |
|---------|------------------|--------------------|--------|
| Water   | 25               | < 0.1              | HPLC   |
| Ethanol | 25               | 5.2                | HPLC   |
| DMSO    | 25               | 150.8              | HPLC   |
| PEG 400 | 25               | 89.3               | HPLC   |

## Stability Data

The stability of a compound under different conditions is critical for determining its shelf-life and potential degradation pathways.

Table 2: Hypothetical Stability of **Z164597606** under Stress Conditions

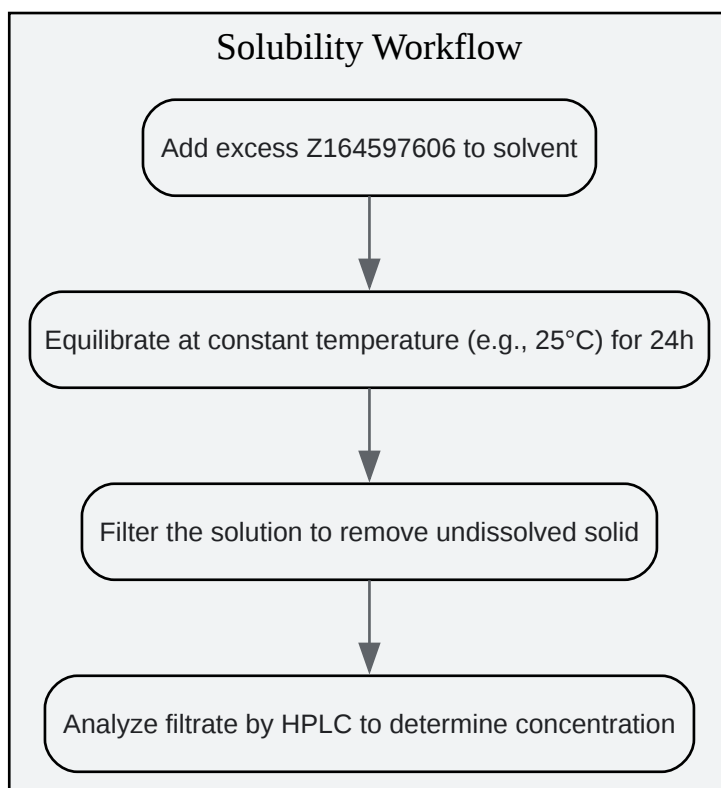
| Condition                                     | Duration | Degradation (%) | Major Degradants |
|-----------------------------------------------|----------|-----------------|------------------|
| 40°C / 75% RH                                 | 4 weeks  | 2.1             | Z-Deg-1, Z-Deg-2 |
| Acidic (pH 1.2)                               | 24 hours | 15.7            | Z-Hyd-1          |
| Basic (pH 9.0)                                | 24 hours | 8.4             | Z-Hyd-2          |
| Oxidative (3% H <sub>2</sub> O <sub>2</sub> ) | 24 hours | 25.1            | Z-Ox-1, Z-Ox-2   |
| Photostability (ICH Q1B)                      | 10 days  | 5.6             | Z-Photo-1        |

## Experimental Protocols

Detailed methodologies are essential for reproducibility.

### Solubility Determination Protocol

A standardized protocol for solubility assessment would typically involve the shake-flask method.

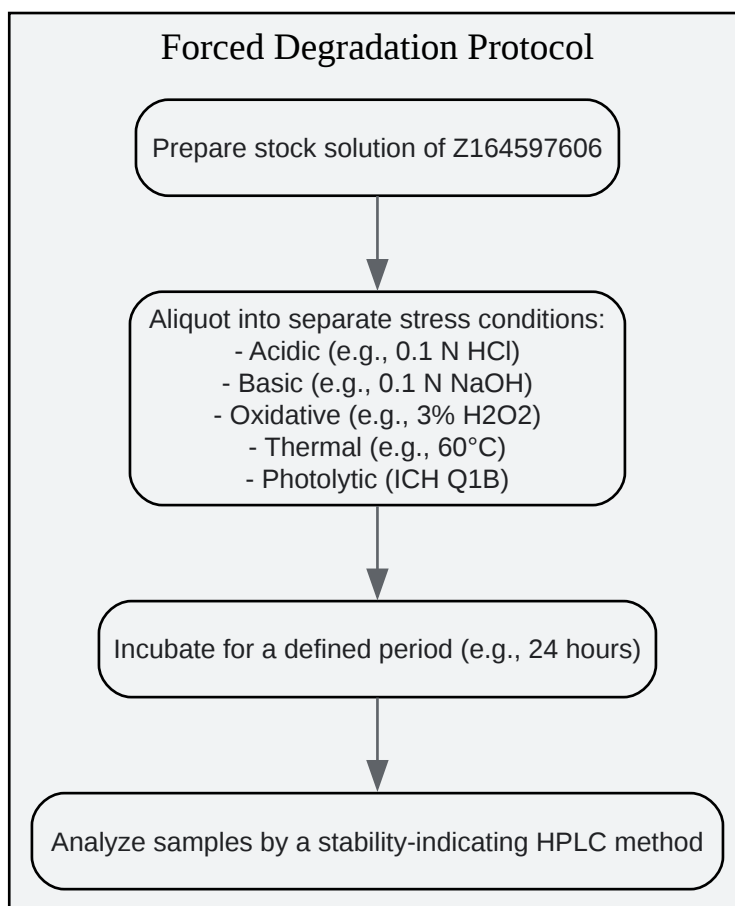


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Caption: Workflow for solubility determination.

### Forced Degradation Study Protocol

To understand stability, forced degradation studies are conducted.



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Caption: Protocol for forced degradation studies.

In the absence of specific data for **Z164597606**, this guide serves as a template for how such information would be presented. Researchers and drug development professionals are encouraged to perform these experiments to characterize the compound fully.

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